Technical Analysis: Deuterated m-Fluoro Prasugrel

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Compound of Interest	
Compound Name:	*m-Fluoro Prasugrel-d4 Hydrochloride*
CAS No.:	*1794828-80-0*
Cat. No.:	*B588189*

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Isotopic Characterization & Bioanalytical Applications[1]

Executive Summary

m-Fluoro Prasugrel is a positional isomer (impurity) of the antiplatelet agent Prasugrel (Effient), where the fluorine atom is located at the meta position of the phenyl ring rather than the ortho position found in the active pharmaceutical ingredient (API).

Deuterated m-Fluoro Prasugrel (typically d4) serves as a critical reference standard in LC-MS/MS assays. It enables the precise quantification of this specific impurity by normalizing ionization variability and matrix effects, which is essential for meeting ICH Q3A/B regulatory thresholds for impurity profiling.

Chemical Identity & Molecular Weight Analysis[1][2][3][4]

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The introduction of deuterium (

) alters the physicochemical properties of the molecule, most notably its mass. For high-resolution mass spectrometry (HRMS) and quantitative bioanalysis, distinguishing between Average Molecular Weight (for gravimetric preparation) and Monoisotopic Mass (for MS tuning) is vital.

2.1 Structural Specifications

- Parent Compound: Prasugrel (Ortho-isomer)
- Target Isomer: m-Fluoro Prasugrel (Meta-isomer)
- Isotopologue: m-Fluoro Prasugrel-d

  (Tetradeuterated)
- Salt Form: Commonly supplied as the Hydrochloride (HCl) salt to ensure stability.

2.2 Molecular Weight Calculation

The following table contrasts the native impurity with its deuterated standard. Note the mass shift of approximately +4.025 Da due to the isotopic substitution of four protons (

) with deuterium (

).

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Compound Variant	Molecular Formula	Average MW (g/mol)	Monoisotopic Mass (Da)	Application
m-Fluoro Prasugrel (Free Base)	C H FNO S	373.44	373.1148	Impurity Reference
m-Fluoro Prasugrel (HCl Salt)	C H ClFNO S	409.90	409.0915	Solubility/Stability
m-Fluoro Prasugrel-d (Free Base)	C H D FNO S	377.46	377.1399	MS Internal Standard
m-Fluoro Prasugrel-d (HCl Salt)	C H D ClFNO S	413.93	413.1166	Quantitation Standard

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> *Critical Note on Stoichiometry: When preparing stock solutions, you must use the Average MW (413.93 g/mol) to calculate molarity. However, when tuning the Mass Spectrometer (Q1 selection), you must target the Monoisotopic Mass (m/z ~378.1 for [M+H]+).*

Synthesis & Isotopic Integrity

The synthesis of deuterated m-Fluoro Prasugrel typically involves the use of deuterated precursors such as Cyclopropyl-d

2-fluorobenzyl ketone or labeling at the piperidine ring.

- Isotopic Enrichment: High-quality standards require

  deuterium incorporation to minimize the contribution of "d0" (unlabeled) species, which would interfere with the analyte signal.

- Positional Stability: The deuterium labels are strategically placed on metabolically stable positions (e.g., the cyclopropyl ring or piperidine backbone) to prevent Hydrogen-Deuterium Exchange (HDX) during LC-MS analysis in aqueous mobile phases.

Visualization: Structural Logic

The following diagram illustrates the structural relationship and the mass shift logic.

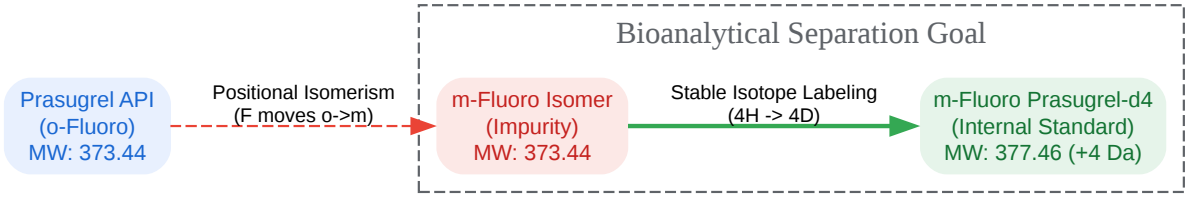

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Figure 1: Structural relationship between Prasugrel API, its m-Fluoro impurity, and the deuterated standard used for quantification.

Experimental Protocol: Bioanalytical Application

Objective: Quantify m-Fluoro Prasugrel impurity in a drug substance matrix using the d4-analog as an Internal Standard.

4.1 Mass Spectrometry Parameters (MRM)

To ensure specificity, the Mass Spectrometer must be tuned to the specific transitions of the deuterated analog.

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Precursor Ion (Q1):
  - Analyte (m-Fluoro):
  - IS (m-Fluoro-d4):
- Product Ions (Q3):
  - Common fragments often include the cleavage of the ester or the thienopyridine core.
  - Note: Ensure the d4-label is retained in the Q3 fragment to avoid "cross-talk" in the IS channel.

4.2 Chromatographic Separation

Since m-Fluoro Prasugrel is an isomer of the active drug, they have identical masses (

). Mass spectrometry alone cannot distinguish them.

- Requirement: You must achieve chromatographic resolution (Rs > 1.5) between the ortho (API) and meta (impurity) isomers.
- Column: C18 or Phenyl-Hexyl stationary phase (e.g., 2.1 x 50mm, 1.7 µm).

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- Mobile Phase: Gradient elution with Ammonium Formate (aq) and Acetonitrile. The deuterium effect may cause a slight shift in retention time for the IS (typically elutes slightly earlier than the analyte), which is acceptable.

Visualization: Analytical Workflow

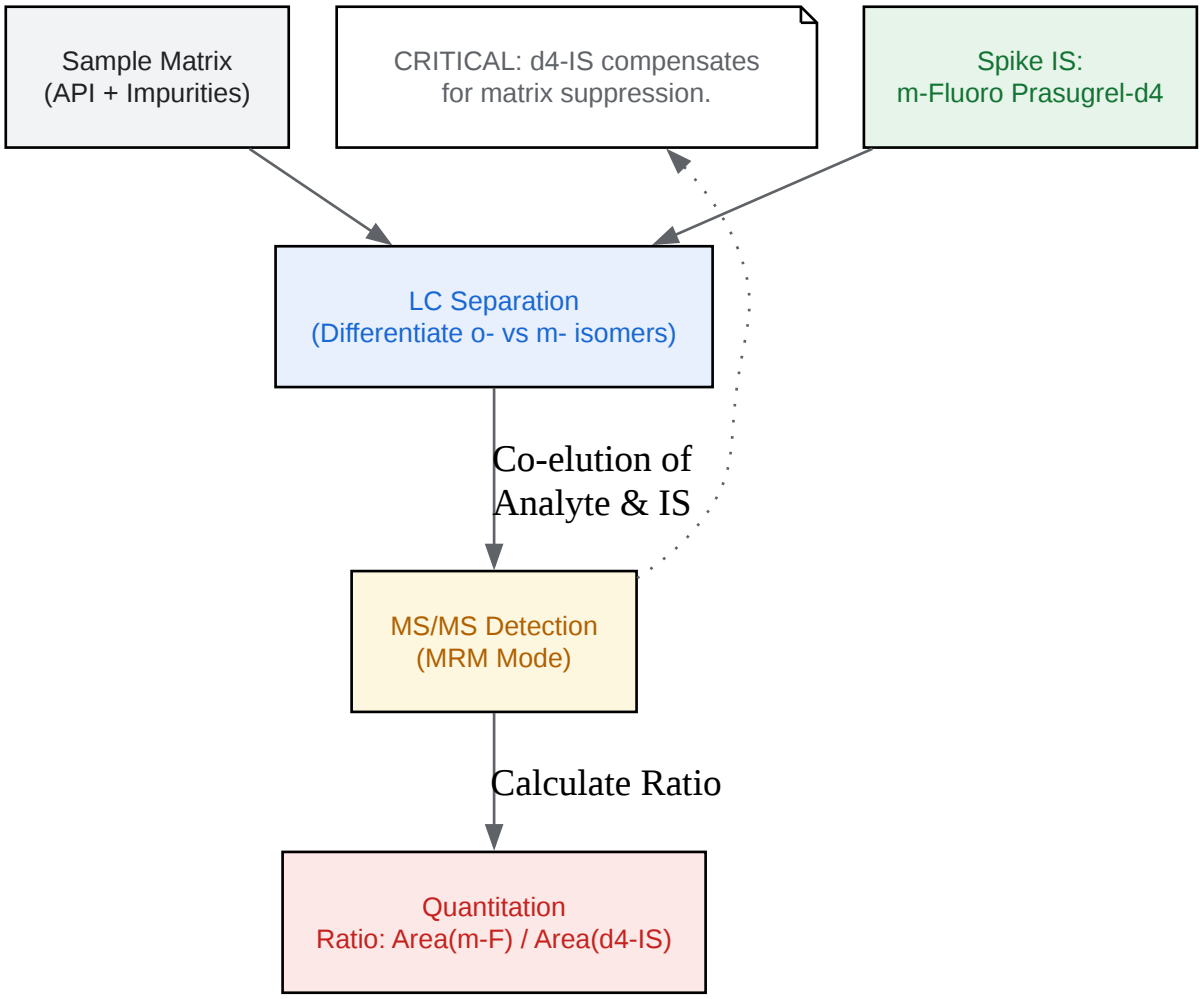

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Figure 2: LC-MS/MS workflow utilizing m-Fluoro Prasugrel-d4 for impurity profiling.

References

- Pharmaffiliates. (n.d.). **m-Fluoro Prasugrel-d4 Hydrochloride** Reference Standard. Retrieved from [Link]

- Axios Research. (n.d.). Prasugrel-d4 Metabolite Standards. Retrieved from [Link]

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